

In-Depth Technical Guide: Solubility of 4-Methylbenzyl Alcohol in Organic Solvents

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Compound of Interest

Compound Name: 4-Methylbenzyl alcohol

Cat. No.: B145908

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **4-methylbenzyl alcohol** in various organic solvents. The information contained herein is intended to be a valuable resource for professionals in research, development, and formulation, offering both quantitative data and detailed experimental methodologies.

Core Data Presentation

The solubility of **4-methylbenzyl alcohol** is a critical parameter in a wide range of applications, from its use as a reagent in organic synthesis to its formulation in pharmaceutical and fragrance products. Understanding its behavior in different solvent systems is essential for process optimization, purification, and product development.

Quantitative Solubility Data

The following table summarizes the available quantitative data for the solubility of **4-methylbenzyl alcohol** in several common organic solvents. It is important to note that solubility is temperature-dependent, and the data presented here is at a standard temperature of 25 °C unless otherwise specified.

Solvent	Chemical Formula	Solubility (g/L) at 25 °C	Observations
Methanol	CH ₃ OH	36.62[1]	Soluble[2][3]
Ethanol	C ₂ H ₅ OH	1480.58[1]	Very Soluble[1][4]
Isopropanol	C ₃ H ₈ O	1499.3[1]	Soluble
Diethyl Ether	(C ₂ H ₅) ₂ O	-	Very Soluble[4]
Chloroform	CHCl ₃	-	Soluble[5]
Water	H ₂ O	-	Slightly Soluble[2][3]

Further qualitative information indicates that **4-methylbenzyl alcohol** is soluble in ethers and slightly soluble in water[2][3]. One source also indicates solubility in chloroform[5].

Experimental Protocols

Accurate determination of solubility is paramount for reliable and reproducible research and development. The following are detailed methodologies for key experimental techniques used to determine the solubility of crystalline organic compounds like **4-methylbenzyl alcohol**.

Gravimetric Method for Solubility Determination in Organic Solvents

This method, adapted from studies on similar aromatic alcohols, is a robust and widely used technique for determining the equilibrium solubility of a solid in a liquid solvent.[6]

Materials and Apparatus:

- **4-Methylbenzyl alcohol** (crystalline, high purity)
- Selected organic solvents (analytical grade)
- Thermostatic shaker or water bath
- Calibrated digital thermometer

- Analytical balance (readable to ± 0.0001 g)
- Syringes with filters (e.g., 0.45 μm PTFE)
- Glass vials with screw caps
- Drying oven

Procedure:

- **Sample Preparation:** Add an excess amount of crystalline **4-methylbenzyl alcohol** to a series of glass vials, each containing a known volume of a specific organic solvent. The presence of undissolved solid is crucial to ensure that equilibrium is reached with a saturated solution.
- **Equilibration:** Securely cap the vials and place them in a thermostatic shaker or water bath set to the desired temperature (e.g., 25 °C). Agitate the mixtures for a sufficient time to ensure that equilibrium is reached. A period of 24 to 72 hours is typically recommended, with periodic checks to confirm that the concentration of the dissolved solid is no longer changing.
- **Sample Withdrawal and Filtration:** Once equilibrium is established, stop the agitation and allow the solid particles to settle. Carefully withdraw a known volume of the supernatant using a pre-warmed (or pre-cooled to the experimental temperature) syringe. Immediately pass the solution through a syringe filter to remove any undissolved solid particles. This step is critical to prevent the precipitation of the solute during sampling.
- **Gravimetric Analysis:** Transfer the filtered, saturated solution to a pre-weighed container. Determine the mass of the solution.
- **Solvent Evaporation:** Place the container in a drying oven at a temperature sufficient to evaporate the solvent without decomposing the **4-methylbenzyl alcohol**. A gentle stream of nitrogen can be used to accelerate the evaporation process.
- **Final Weighing:** Once all the solvent has been removed and the weight of the container with the solid residue is constant, record the final mass.

- Calculation: The solubility (S) in grams per liter (g/L) can be calculated using the following formula:

$$S \text{ (g/L)} = (\text{mass of residue} / \text{volume of filtered solution}) * 1000$$

UV-Vis Spectrophotometric Method for Solubility Determination

For compounds with a suitable chromophore, UV-Vis spectrophotometry offers a sensitive and often faster alternative to the gravimetric method. This method is particularly useful for determining the solubility of benzyl alcohol and its derivatives.

Materials and Apparatus:

- **4-Methylbenzyl alcohol** (crystalline, high purity)
- Selected organic solvents (UV-grade)
- UV-Vis spectrophotometer
- Quartz cuvettes
- Volumetric flasks and pipettes
- Analytical balance

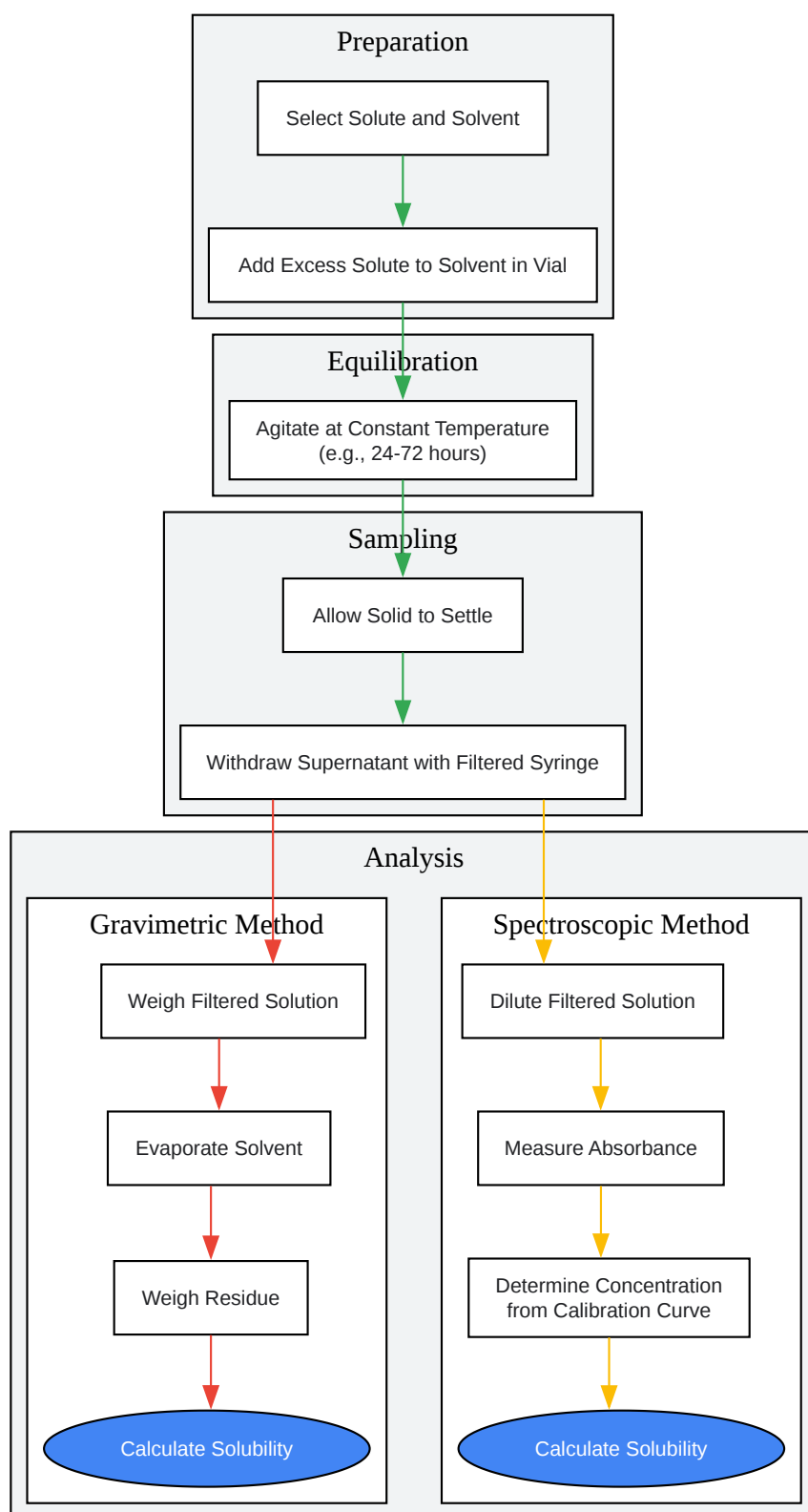
Procedure:

- Preparation of Standard Solutions and Calibration Curve:
 - Accurately weigh a known amount of **4-methylbenzyl alcohol** and dissolve it in a known volume of the chosen solvent to prepare a stock solution of known concentration.
 - Prepare a series of standard solutions of decreasing concentration by serial dilution of the stock solution.
 - Measure the absorbance of each standard solution at the wavelength of maximum absorbance (λ_{max}) for **4-methylbenzyl alcohol** in that specific solvent.

- Plot a calibration curve of absorbance versus concentration and determine the linear regression equation.
- Preparation of Saturated Solution: Prepare a saturated solution of **4-methylbenzyl alcohol** in the solvent of interest as described in steps 1 and 2 of the Gravimetric Method.
- Sample Withdrawal and Dilution:
 - Withdraw a known volume of the clear, saturated supernatant using a filtered syringe.
 - Accurately dilute the saturated solution with the solvent to a concentration that falls within the linear range of the calibration curve. The dilution factor must be recorded precisely.
- Spectrophotometric Measurement: Measure the absorbance of the diluted solution at the λ_{max} .
- Calculation:
 - Use the linear regression equation from the calibration curve to determine the concentration of the diluted solution.
 - Calculate the concentration of the original saturated solution by multiplying the concentration of the diluted solution by the dilution factor. This gives the solubility of **4-methylbenzyl alcohol** in the chosen solvent.

Mandatory Visualization

The following diagram illustrates a generalized workflow for determining the solubility of a solid organic compound in a liquid solvent.



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Caption: Workflow for Solubility Determination.

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